

# Unveiling the Isotopic Fingerprint: A Technical Guide to 4-Methylumbelliferone-13C4

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## Compound of Interest

Compound Name: 4-Methylumbelliferone-13C4

Cat. No.: B565963

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and applications of **4-Methylumbelliferone-13C4**, a stable isotope-labeled derivative of the fluorescent indicator and hyaluronan synthesis inhibitor, 4-Methylumbelliferone (Hymecromone). This document is intended to serve as a valuable resource for researchers utilizing this compound in experimental settings.

## Core Chemical and Physical Properties

**4-Methylumbelliferone-13C4** is a synthetic compound where four carbon atoms in the 4-Methylumbelliferone structure have been replaced with the stable isotope, carbon-13. This isotopic labeling provides a distinct mass signature, making it an ideal internal standard for quantitative analysis of its unlabeled counterpart in complex biological matrices.

Property	Value	Source(s)
CAS Number	1569304-40-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	13C4C6H8O3	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	180.14 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Accurate Mass	180.0608	<a href="#">[1]</a>
Appearance	Off-White to Yellow Solid	<a href="#">[4]</a>
Purity	>95% (HPLC)	<a href="#">[1]</a>
Storage Temperature	-20°C or 2-8°C Refrigerator	<a href="#">[1]</a> <a href="#">[4]</a>
Synonyms	7-Hydroxy-4-methylcoumarin-13C4, Hymecromone-13C4	<a href="#">[4]</a> <a href="#">[5]</a>

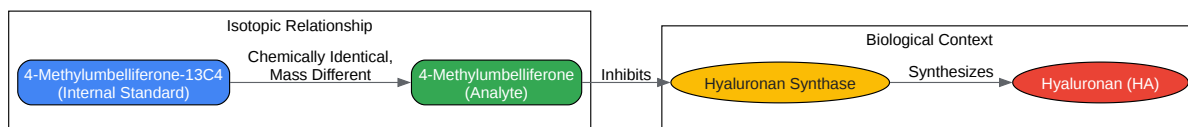
## Applications in Research and Development

The primary application of **4-Methylumbelliferone-13C4** is as an internal standard in analytical methodologies, particularly in pharmacokinetic and metabolic studies of 4-Methylumbelliferone. [\[6\]](#) Its identical chemical behavior to the unlabeled compound, coupled with its distinct mass, allows for precise quantification by mass spectrometry-based techniques.

4-Methylumbelliferone itself is a subject of significant research interest due to its ability to inhibit hyaluronan (HA) synthesis. [\[7\]](#) It is used in studies related to cancer, inflammation, and autoimmune diseases where HA plays a critical role. [\[6\]](#)[\[8\]](#)[\[9\]](#)

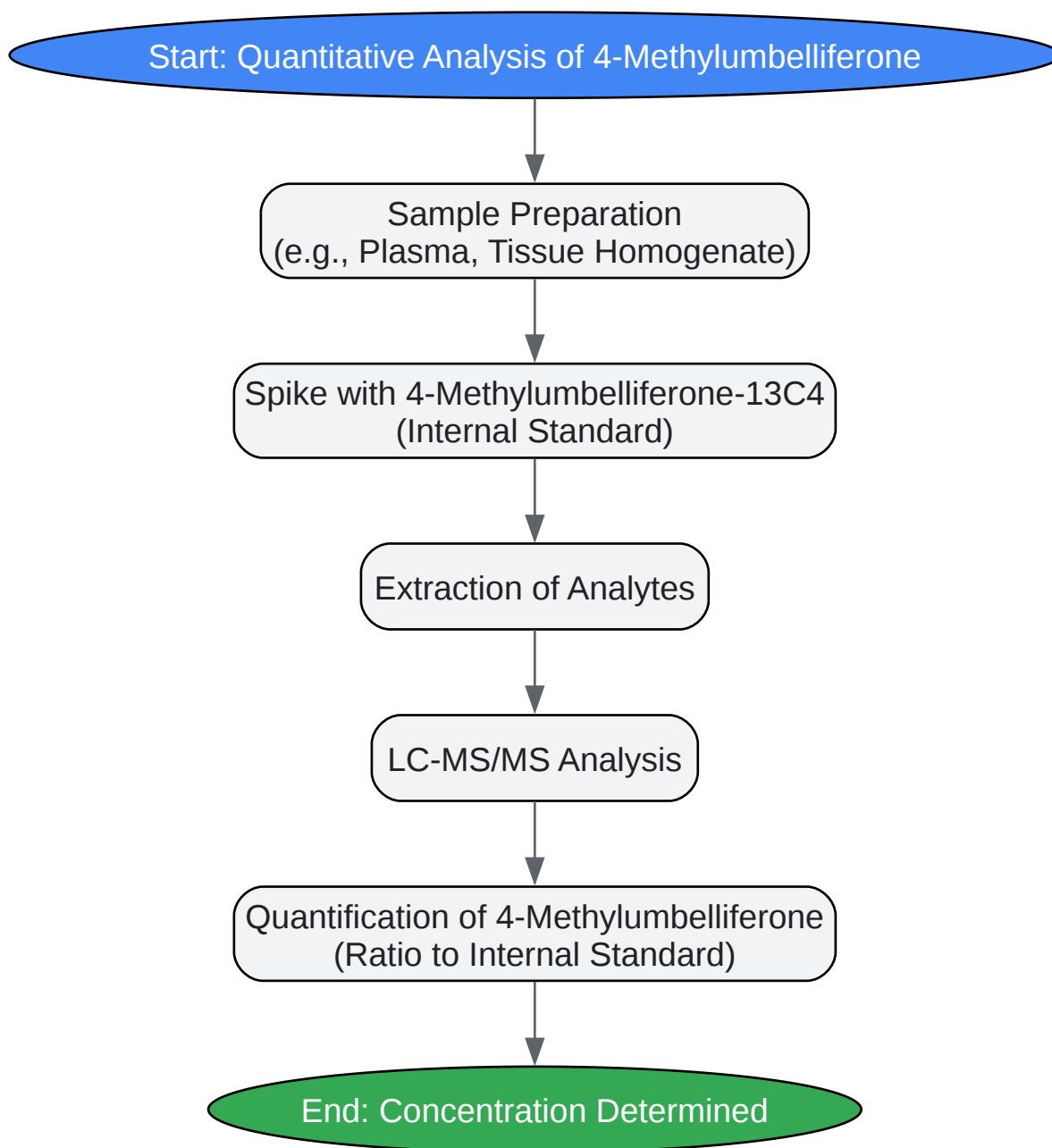
## Logical and Experimental Workflows

The following diagrams illustrate the logical relationship of **4-Methylumbelliferone-13C4** to its parent compound and a typical experimental workflow for its use.



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*Relationship of **4-Methylumbelliferone-13C4** to its analyte and biological target.*



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*Typical experimental workflow for using **4-Methylumbelliferone-13C4** as an internal standard.*

## Experimental Protocols

While specific, detailed synthesis protocols for **4-Methylumbelliferone-13C4** are proprietary and not publicly available, the general synthesis of 4-methylumbelliferone and its derivatives is well-documented.<sup>[10][11][12]</sup> The introduction of the <sup>13</sup>C<sub>4</sub> label would typically involve starting materials already enriched with carbon-13.

General Protocol for Quantitative Analysis using **4-Methylumbelliferone-13C4** as an Internal Standard:

A detailed protocol for using **4-Methylumbelliferone-13C4** as an internal standard for the quantification of 4-MU and its metabolite 4-methylumbelliferyl glucuronide (4-MUG) in biological samples can be adapted from studies on 4-MU pharmacokinetics.[\[6\]](#)[\[13\]](#)

- **Preparation of Standards:** Prepare a stock solution of **4-Methylumbelliferone-13C4** in a suitable solvent (e.g., methanol). Create a series of calibration standards by spiking known concentrations of unlabeled 4-Methylumbelliferone into a blank biological matrix (e.g., plasma, cell lysate).
- **Sample Preparation:** To the unknown biological samples, add a known and constant amount of the **4-Methylumbelliferone-13C4** internal standard solution.
- **Extraction:** Perform a protein precipitation or liquid-liquid extraction to remove interfering substances. A common method involves the addition of a cold organic solvent like acetonitrile, followed by centrifugation.
- **LC-MS/MS Analysis:** Analyze the extracted samples using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
  - **Chromatography:** Use a suitable C18 column to separate 4-Methylumbelliferone and **4-Methylumbelliferone-13C4** from other matrix components.
  - **Mass Spectrometry:** Operate the mass spectrometer in multiple reaction monitoring (MRM) mode. Set specific precursor-to-product ion transitions for both the unlabeled analyte and the 13C4-labeled internal standard.
- **Quantification:** Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. Determine the concentration of 4-Methylumbelliferone in the unknown samples by interpolating their peak area ratios from the calibration curve.

This technical guide provides a foundational understanding of **4-Methylumbelliferone-13C4** for researchers and professionals in drug development. Its critical role as an internal standard

enables accurate and reliable quantification, which is essential for advancing our understanding of the therapeutic potential of 4-Methylumbelliferone.

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